

SB202190: Application Notes and Protocols for p38 MAPK Phosphorylation Inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB202

Cat. No.: B1193536

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **SB202190**, a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK), in research and drug development. This document outlines the mechanism of action, provides key quantitative data, and offers detailed protocols for experimental applications.

Introduction to SB202190

SB202190 is a cell-permeable pyridinyl imidazole compound that functions as a highly selective inhibitor of p38 MAPK isoforms, particularly p38 α and p38 β .^{[1][2]} It acts as an ATP-competitive inhibitor, binding to the ATP pocket of the kinase and preventing the phosphorylation of downstream substrates.^[1] This inhibitory action makes **SB202190** a valuable tool for investigating the diverse cellular processes regulated by the p38 MAPK signaling pathway, including inflammation, apoptosis, cell cycle regulation, and cell differentiation.^{[3][4]}

Quantitative Data

The following tables summarize key quantitative data for **SB202190**, providing a quick reference for experimental design.

Table 1: Inhibitory Activity of **SB202190**

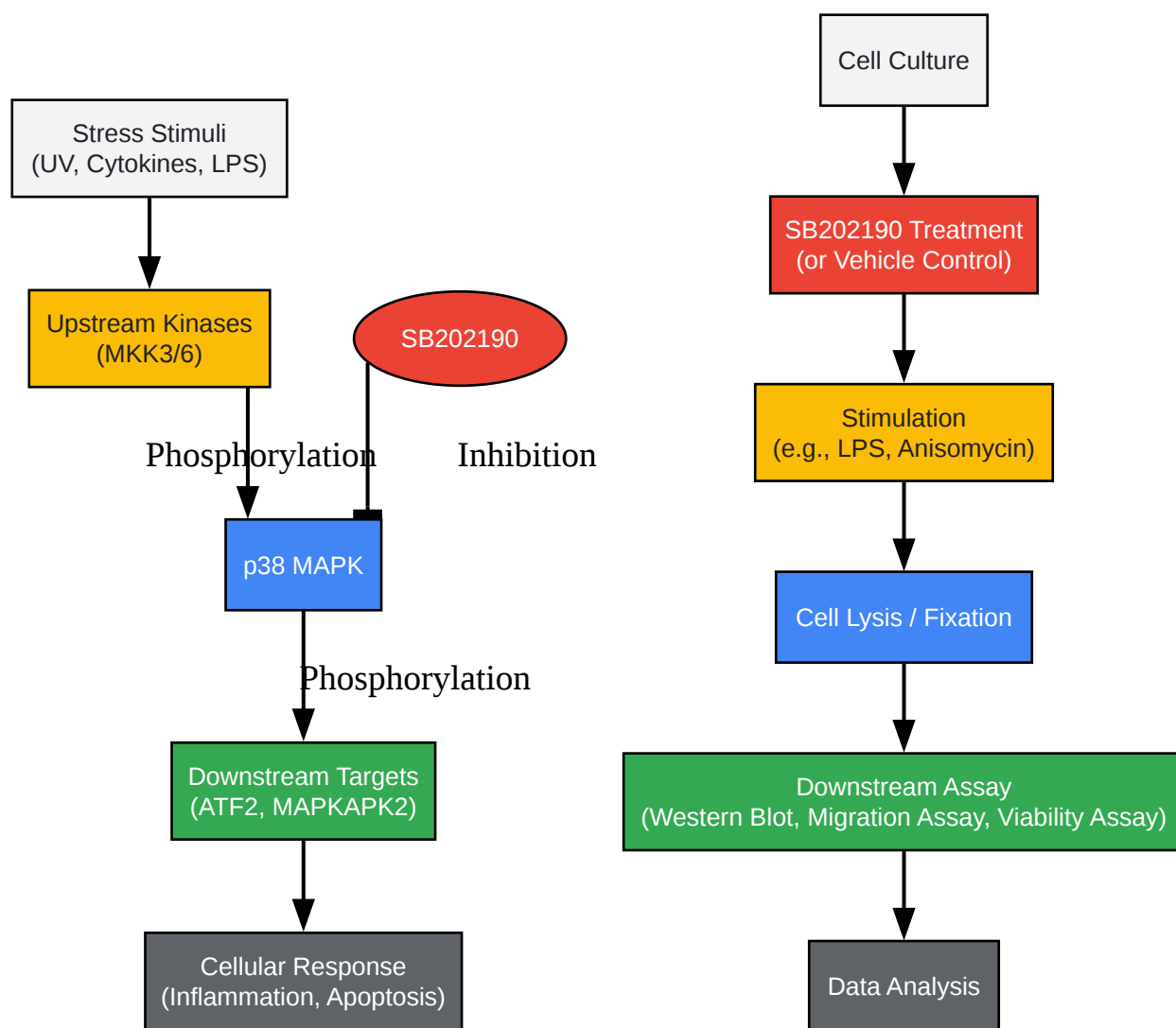
Target	IC50 Value
p38 α (SAPK2a/MAPK14)	50 nM[2]
p38 β (SAPK2b/MAPK11)	100 nM[2]

Table 2: Effective Concentrations in Cellular Assays

Cell Line	Assay	Effective Concentration	Reference
MDA-MB-231 (Human Breast Cancer)	Cell Proliferation Inhibition (IC50)	46.6 μ M	
Pancreatic Cancer Cell Lines (Panc5.04, A10.7, A38.44)	Cell Proliferation Assay	10 μ M	[5]
R28 (Retinal Cells)	Neuroprotection	25 μ M	[6]
Various Cell Lines	General Pre-treatment	5-20 μ M (1-2 hours)	[3]

Signaling Pathway and Experimental Workflow

The diagrams below illustrate the p38 MAPK signaling pathway and a general experimental workflow for studying the effects of **SB202190**.



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